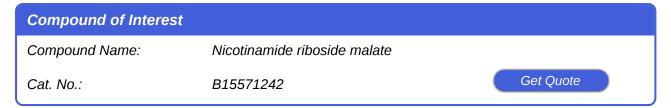


Preparing Nicotinamide Riboside Malate Stock Solutions for Laboratory Use

Author: BenchChem Technical Support Team. Date: December 2025



Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Nicotinamide Riboside (NR) is a pyridine-nucleoside form of vitamin B3 that acts as a precursor to nicotinamide adenine dinucleotide (NAD+). NAD+ is a critical coenzyme in cellular metabolism and is involved in numerous biological processes, including energy production, DNA repair, and cell signaling. **Nicotinamide Riboside Malate** (NRM) is a salt of NR that offers enhanced stability and high water solubility, making it a preferred choice for in vitro and in vivo studies.[1][2][3][4][5] Proper preparation of NRM stock solutions is crucial for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of NRM stock solutions for laboratory use.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Nicotinamide Riboside Malate**.



Property	Value	References
Molecular Formula	C15H20N2O10	[6]
Molecular Weight	388.33 g/mol	[6]
CAS Number	2415659-01-5	[6]
Appearance	White to off-white crystalline powder	[1]
Solubility in Water	Highly soluble (e.g., 116.67 mg/mL)	[1][6]
Solubility in DMSO	Soluble	[7]
Storage of Powder	-20°C for up to 3 years	[8]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[6]
Typical in vitro Working Concentration	1 μM - 1000 μM	[6][7]

Experimental Protocols

Materials

- Nicotinamide Riboside Malate (NRM) powder
- Sterile, nuclease-free water (e.g., cell culture grade) or Dimethyl sulfoxide (DMSO)
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Sterile, microcentrifuge tubes for aliquots
- Calibrated analytical balance
- Vortex mixer
- $\bullet\,$ Sterile filter (0.22 $\mu m)$ and syringe (optional, for sterile applications)



• Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 100 mM NRM Stock Solution in Water

This protocol describes the preparation of a 100 mM stock solution, which is a common concentration for laboratory use. Adjust the calculations as needed for different desired concentrations.

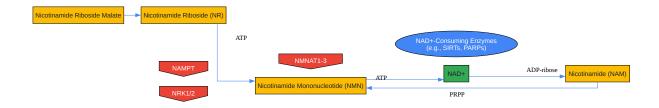
- Pre-dissolution Steps:
 - Bring the NRM powder to room temperature before opening the container to prevent condensation.
 - Weigh out the required amount of NRM powder in a sterile conical tube using a calibrated analytical balance. To prepare 10 mL of a 100 mM stock solution, you will need:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.1 mol/L x 0.01 L x 388.33 g/mol = 0.38833 g
 - Weigh out approximately 388.3 mg of NRM powder.
- Dissolution:
 - Add a portion of the sterile water to the conical tube containing the NRM powder.
 - Vortex the tube until the powder is completely dissolved. NRM is highly soluble in water,
 so this should occur readily.[1]
 - Bring the final volume to 10 mL with sterile water.
- Sterilization (Optional):
 - For cell culture and other sterile applications, sterile-filter the stock solution using a 0.22
 μm syringe filter into a new sterile conical tube.
- Aliquoting and Storage:



- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 This minimizes freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[6] Protect from light.

Signaling Pathway and Experimental Workflow NAD+ Salvage Pathway

Nicotinamide Riboside Malate serves as a precursor to NAD+ through the salvage pathway. The diagram below illustrates the key steps in this pathway.



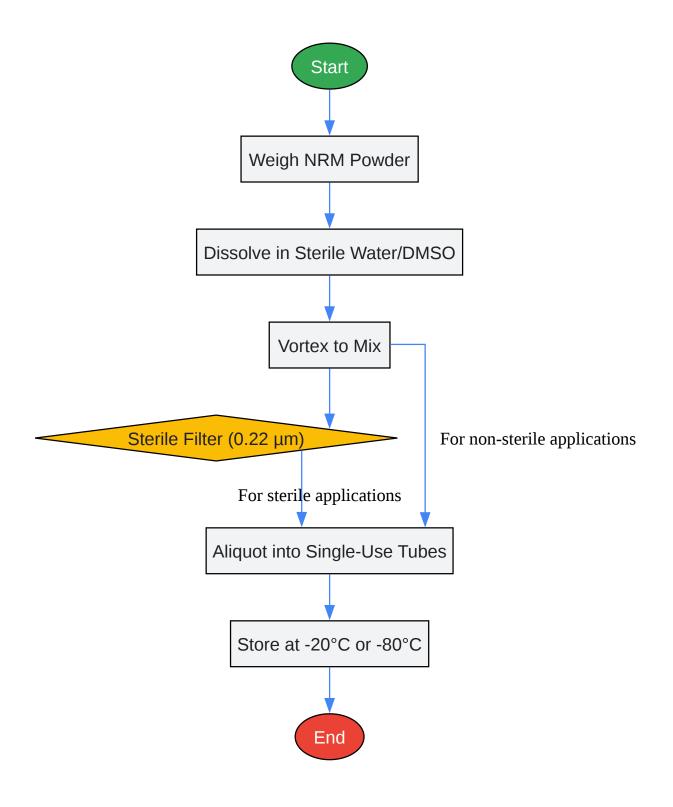
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Caption: NAD+ Salvage Pathway utilizing Nicotinamide Riboside.

Experimental Workflow for Preparing NRM Stock Solution

The following diagram outlines the workflow for preparing NRM stock solutions.





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Caption: Workflow for NRM Stock Solution Preparation.



Safety and Handling

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, gloves, and safety glasses, when handling NRM powder and solutions.
- Handle the powder in a well-ventilated area to avoid inhalation of dust.
- In case of contact with eyes or skin, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

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